

A Comprehensive Technical Guide to the Solubility of 3-Hydroxymandelic Acid

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Compound of Interest

Compound Name: *3-Hydroxymandelic acid*

Cat. No.: *B015156*

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This technical guide provides a detailed overview of the solubility of **3-Hydroxymandelic acid** in various solvents. The information is intended to support research, development, and formulation activities involving this compound. This document summarizes available quantitative and qualitative solubility data, outlines experimental protocols for solubility determination, and provides visual representations of key concepts.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. The principle of "like dissolves like" is a key concept, suggesting that substances with similar polarities are more likely to be soluble in one another. **3-Hydroxymandelic acid**, with its polar hydroxyl and carboxylic acid functional groups, is anticipated to exhibit greater solubility in polar solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **3-Hydroxymandelic acid**. It is important to note that experimental values can be influenced by factors such as temperature, pH, and the polymorphic form of the solid.

Solvent	Solubility	Temperature	Method	Source
Water	31 mg/mL	Not Specified	Experimental	Human Metabolome Database[1][2]
Water	10.5 g/L (10.5 mg/mL)	Not Specified	Predicted (ALOGPS)	FooDB[3]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified	Experimental	MedChemExpress[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	Not Specified	Experimental	MedChemExpress[4]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	Not Specified	Experimental	MedChemExpress[4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	Not Specified	Experimental	MedChemExpress[4]

Qualitative and Semi-Quantitative Solubility Information

General observations indicate that **3-Hydroxymandelic acid** is a white crystalline solid that is soluble in water and polar organic solvents[2]. One source describes its solubility in acetonitrile and methanol as "slight"[5].

For context, the parent compound, mandelic acid, is described as soluble in water, diethyl ether, ethanol, and isopropanol[6]. This suggests that **3-Hydroxymandelic acid** is also likely to be soluble in other polar protic solvents like ethanol and methanol, and potentially in polar aprotic solvents, though specific quantitative data is not readily available.

Experimental Protocols for Solubility Determination

A reliable and commonly used method for determining the equilibrium solubility of a compound is the shake-flask method. The following protocol provides a generalized procedure.

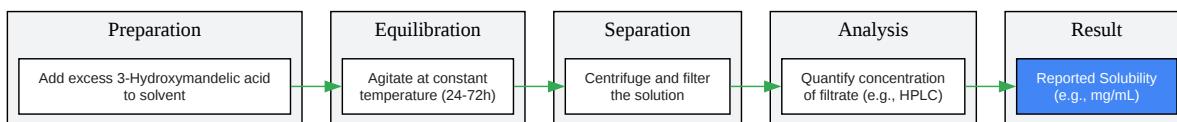
Shake-Flask Method for Equilibrium Solubility Determination

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **3-Hydroxymandelic acid** to a known volume of the desired solvent in a sealed container (e.g., a glass vial or flask).
 - The container should be placed in a temperature-controlled environment.
- Equilibration:
 - Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. Agitation can be achieved using a shaker or a magnetic stirrer.
- Phase Separation:
 - After equilibration, separate the undissolved solid from the saturated solution. This is commonly achieved through centrifugation followed by filtration. A chemically inert filter, such as a PTFE syringe filter that does not absorb the solute, should be used.
- Quantification of the Solute:
 - Determine the concentration of **3-Hydroxymandelic acid** in the clear, saturated filtrate using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose.
 - To ensure accurate quantification, a calibration curve should be generated using standard solutions of **3-Hydroxymandelic acid** at known concentrations.
- Data Reporting:

- Report the solubility in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

Visualizing the Solubility Determination Workflow

The following diagram illustrates the key steps in the shake-flask method for determining solubility.



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

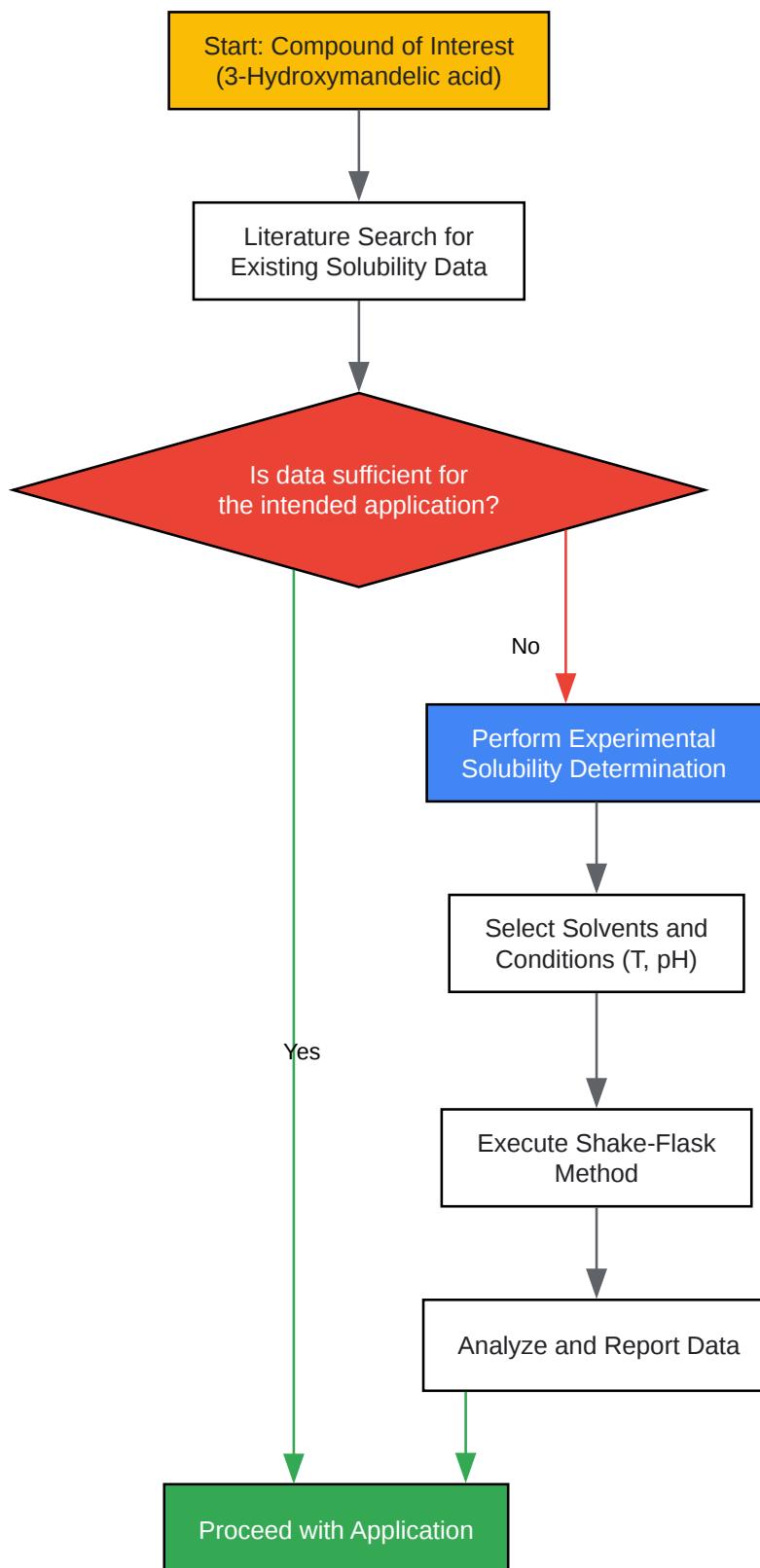
Factors Influencing Solubility

Several factors can influence the solubility of **3-Hydroxymandelic acid**:

- Solvent Polarity:** As a polar molecule, **3-Hydroxymandelic acid** is expected to be more soluble in polar solvents that can engage in hydrogen bonding and dipole-dipole interactions.
- Temperature:** For most solid solutes, solubility increases with temperature. However, the extent of this effect should be determined experimentally.
- pH:** The carboxylic acid group of **3-Hydroxymandelic acid** will be deprotonated at pH values above its pKa, forming a more soluble carboxylate salt. Conversely, at low pH, the compound will be in its less soluble protonated form.
- Presence of Other Solutes:** The presence of salts or other organic molecules in the solvent can either increase or decrease the solubility of **3-Hydroxymandelic acid** through various effects such as salting-in or salting-out.

Logical Pathway for Solubility Assessment

The following diagram outlines a logical approach to assessing the solubility of a compound like **3-Hydroxymandelic acid**.



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Caption: A logical workflow for assessing the solubility of a chemical compound.

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